

# 1-azido-4-iodobutane vs 1-azido-6-iodohexane linker comparison

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## Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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## Chemical Profile of 1-Azido-4-iodobutane

The table below summarizes the basic identifying information and chemical properties for **1-azido-4-iodobutane**. Please note that many specific physical properties are not available in the searched literature [1].

Property	Description
CAS Number	148759-55-1 [1]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> IN <sub>3</sub> [1]
Molecular Weight	225.032 g/mol [1]
Synonym	1-azido-4-iodobutane [1]
Structure	Linear 4-carbon chain (butane) with an azide (-N <sub>3</sub> ) on carbon 1 and an iodine (-I) on carbon 4.

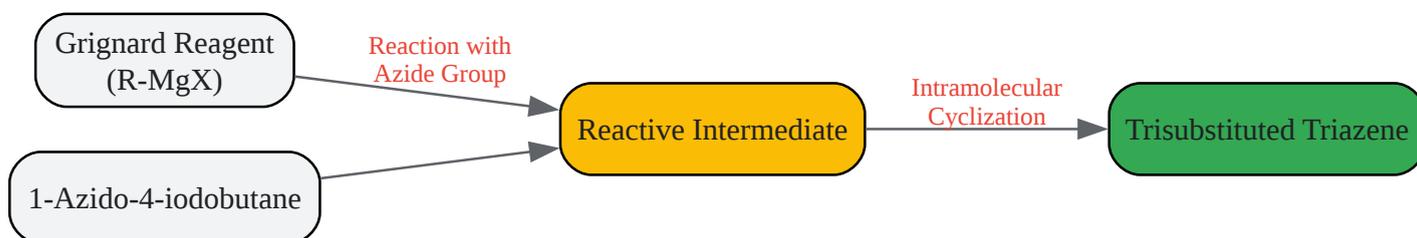
## Documented Synthetic Applications & Protocols

**1-azido-4-iodobutane** has been demonstrated as a valuable reagent in a one-pot synthesis method for creating trisubstituted triazenes [2] [3].

## Application: One-Pot Synthesis of Trisubstituted Triazenes

- **Objective:** To provide a simple and versatile method for preparing linear, trisubstituted triazenes from Grignard reagents [2] [3].
- **Role of 1-azido-4-iodobutane:** It acts as a key building block. The iodine moiety allows it to function as an electrophilic linker, while the azide group participates in the cyclization reaction [2].
- **Mechanism:** The reaction is proposed to proceed through an **intramolecular cyclization**. The azide group first reacts with the Grignard reagent. The iodine atom, being a good leaving group, then facilitates the cyclization to form the triazene ring system regioselectively [2] [3].
- **Utility:** This method is broad in scope and can be used for the preparation of aryl, heteroaryl, vinyl, and alkyl triazenes. The resulting vinyl triazenes can be further transformed into various carbon-heteroatom bonds (C-N, C-O, C-F, etc.) [2] [3].

The following diagram illustrates the proposed reaction workflow:



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## How to Perform a Deeper Comparison

Since direct comparative data is limited, you can build a more complete guide by:

- **Search for Analogous Compounds:** Look for information on **6-azidohexyl derivatives** (like 6-azido-1-iodohexane or 6-azidohexanoic acid [4]) as their use might be documented in similar contexts, allowing for inferred comparisons.
- **Contrast with Shorter/Longer Chains:** Compare the data for **1-azido-4-iodobutane** with that of other chain-length variants if you find them (e.g., 1-azido-3-iodopropane or 1-azido-5-iodopentane) to discuss the general effect of linker length.
- **Focus on Properties:** The key comparison points for researchers are:

- **Linker Length & Flexibility:** The 4-carbon chain is shorter and more rigid than a 6-carbon chain, which can influence the distance and orientation between connected molecules.
- **Reactivity:** The reactivity of the iodide and azide groups should be similar, but the longer chain in a hexane derivative could potentially influence reaction rates or the feasibility of intramolecular cyclizations.
- **Hydrophobicity:** A longer alkyl chain will be more hydrophobic, which can affect the solubility and overall properties of the conjugate.

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## References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. One-Pot Synthesis of Trisubstituted Triazenes from Grignard Reagents... [pubmed.ncbi.nlm.nih.gov]
3. [PDF] One-Pot Synthesis of Trisubstituted... | Semantic Scholar [semanticscholar.org]
4. -Azidohexanoic acid | CAS#:79598-53- 6 | Chemsrvc 1 [chemsrc.com]

To cite this document: Smolecule. [1-azido-4-iodobutane vs 1-azido-6-iodohexane linker comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3666346#1-azido-4-iodobutane-vs-1-azido-6-iodohexane-linker-comparison>]

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